

An In-depth Technical Guide to Geranyl Caproate: Chemical Properties, Structure, and Applications

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Compound of Interest

Compound Name: Geranyl caproate

CAS No.: 10032-02-7

Cat. No.: B159425

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Abstract

Geranyl caproate, also known as geranyl hexanoate, is a monoterpene ester recognized for its potent fruity and floral aroma. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis, and analytical characterization. Primarily utilized in the flavor and fragrance industries, this document delves into the scientific principles underlying its application, offering detailed experimental protocols for its synthesis, purification, and analysis. Aimed at researchers, chemists, and drug development professionals, this guide synthesizes field-proven insights with established scientific data to serve as a vital resource for understanding and utilizing this versatile compound.

Chemical Identity and Molecular Structure

Geranyl caproate is the ester formed from the terpenoid alcohol geraniol and the C6 straight-chain carboxylic acid, caproic acid (hexanoic acid).

Nomenclature and Identification

- IUPAC Name: [(2E)-3,7-dimethylocta-2,6-dienyl] hexanoate[1]
- Synonyms: Geranyl hexanoate, (E)-3,7-Dimethylocta-2,6-dienyl hexanoate, Geranyl n-hexanoate[2][3][4]
- CAS Number: 10032-02-7[2][4]
- FEMA Number: 2515[3][5]
- EC Number: 233-102-0[5]
- Molecular Formula: C₁₆H₂₈O₂[2][4]
- Molecular Weight: 252.39 g/mol [2][4]

Structural Analysis

The molecular architecture of **geranyl caproate** is key to its distinct properties. It consists of two primary moieties: the ten-carbon geranyl group and the six-carbon hexanoyl (caproate) group, linked by an ester functional group.

- The Geranyl Group: This portion is derived from geraniol, an acyclic monoterpene alcohol. It features two isoprenoid units and contains two carbon-carbon double bonds.
- Stereochemistry: The double bond at the C2-C3 position is in the trans or (E) configuration, as indicated by the IUPAC name. This specific stereoisomer is crucial for its characteristic aroma profile. The alternative cis or (Z) isomer, derived from nerol, would be neryl caproate, which possesses a different scent.
- The Caproate Group: This is a saturated six-carbon acyl chain that contributes to the molecule's lipophilicity and modifies the volatility and overall odor profile of the parent alcohol.
- Conformational Flexibility: While the C2=C3 double bond is rigid, the single bonds within the geranyl and caproate chains allow for significant conformational freedom. This flexibility influences how the molecule interacts with olfactory receptors.

Caption: Chemical structure of **Geranyl Caproate**.

Physicochemical Properties

The physical and chemical properties of **geranyl caproate** are summarized in the table below. These properties are fundamental to its handling, application, and stability in various formulations.

Property	Value	Source(s)
Appearance	Colorless to pale yellow liquid	[2] [4] [6]
Odor Profile	Fruity, floral, rosy, waxy with notes of geranium, apple, and pear	[1] [5] [6]
Boiling Point	239 - 241 °C (at 760 mmHg)	[2] [4]
Density	0.890 - 0.892 g/mL at 25 °C	[2] [5]
Refractive Index (n _{20/D})	1.461 - 1.464	[2] [4]
Flash Point	>93.3 °C (>200 °F) (Closed Cup)	[6] [7]
Solubility	Insoluble in water; soluble in ethanol and most organic solvents	[1] [6]
Vapor Pressure	0.000138 mmHg at 25 °C (estimated)	[7] [8]
LogP (o/w)	6.230 (estimated)	[3] [8]
Stability	Stable under normal conditions. Store in a cool, dry, well-ventilated place away from heat and light.	[6] [8]
Incompatibilities	Strong oxidizing agents, strong acids, and strong bases.	[6]

Spectroscopic Characterization

Spectroscopic analysis is essential for the unambiguous identification and quality control of **geranyl caproate**.

Infrared (IR) Spectroscopy

The IR spectrum provides confirmation of the key functional groups.

- $\sim 1735\text{ cm}^{-1}$: A strong absorption band characteristic of the C=O (carbonyl) stretch of the ester group.
- $\sim 1160\text{ cm}^{-1}$: A strong C-O stretch associated with the ester linkage.
- $\sim 2850\text{-}2960\text{ cm}^{-1}$: C-H stretching vibrations from the aliphatic (sp^3) carbons of the alkyl chains.
- $\sim 1670\text{ cm}^{-1}$: A weak C=C stretching vibration from the double bonds in the geranyl moiety.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework.

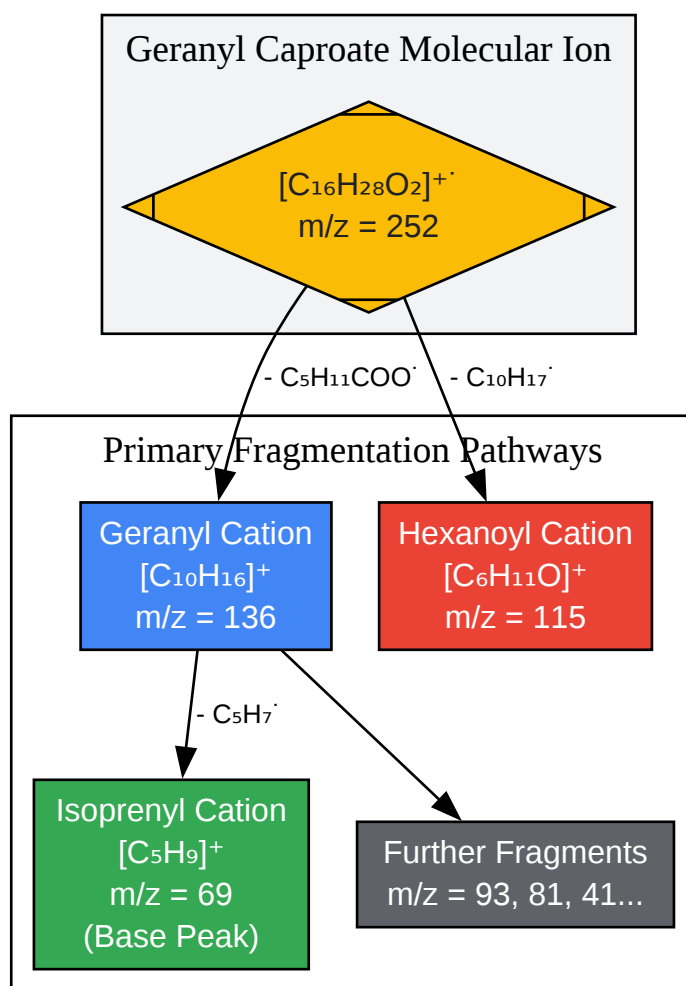
- ^1H -NMR: Key chemical shifts (δ) are expected around:
 - $\delta\ 5.3\text{-}5.4\text{ ppm}$: Vinylic proton on the C2 of the geranyl group.
 - $\delta\ 5.0\text{-}5.1\text{ ppm}$: Vinylic proton on the C6 of the geranyl group.
 - $\delta\ 4.5\text{-}4.6\text{ ppm}$: Methylene protons ($-\text{CH}_2\text{-O}-$) adjacent to the ester oxygen, appearing as a doublet.
 - $\delta\ 2.2\text{-}2.3\text{ ppm}$: Methylene protons ($-\text{CH}_2\text{-C=O}$) adjacent to the ester carbonyl, appearing as a triplet.
 - $\delta\ 1.6\text{-}2.1\text{ ppm}$: Allylic and aliphatic protons within the geranyl and caproate chains.
 - $\delta\ 0.8\text{-}1.7\text{ ppm}$: Methyl and methylene protons of the caproate and geranyl chains.[\[9\]](#)[\[10\]](#)
- ^{13}C -NMR: Characteristic signals include:

- ~173 ppm: Carbonyl carbon of the ester.
- ~118-142 ppm: Olefinic carbons of the two double bonds.
- ~61 ppm: Methylene carbon (-CH₂-O-) of the ester linkage.
- ~16-40 ppm: Aliphatic carbons of the geranyl and caproate moieties.[\[1\]](#)

Mass Spectrometry (MS)

Mass spectrometry, typically coupled with Gas Chromatography (GC-MS), is the primary tool for identification and purity analysis. Electron Impact (EI) ionization leads to characteristic fragmentation.

- Molecular Ion (M⁺): A peak at m/z = 252, corresponding to the molecular weight, may be observed but is often weak due to the instability of the molecular ion.
- Key Fragments: The fragmentation pattern provides a structural fingerprint.
 - m/z = 69: A very common and often base peak, corresponding to the stable isoprenyl cation ([C₅H₉]⁺) from the cleavage of the C4-C5 bond in the geranyl group.
 - m/z = 136: Represents the geranyl cation ([C₁₀H₁₆]⁺) from the loss of the caproate group.
 - m/z = 115: Corresponds to the hexanoyl cation ([C₆H₁₁O]⁺).
 - Other significant fragments at m/z = 41, 81, and 93 arise from further fragmentation of the geranyl moiety.[\[1\]](#)



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Caption: Key fragmentation pathways of **Geranyl Caproate** in EI-MS.

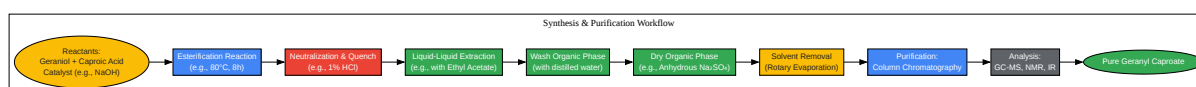
Synthesis and Chemical Reactivity

Geranyl caproate is synthesized via esterification. The choice of method depends on factors like desired yield, purity, cost, and whether a "natural" label is sought.

Synthesis Methodologies

1. Base-Catalyzed Esterification: This method is effective and proceeds under relatively mild conditions. The base (e.g., NaOH) acts as a catalyst by deprotonating the geraniol, converting it into a more potent nucleophile (an alkoxide).

2. Acid-Catalyzed (Fischer) Esterification: A classic method involving the reaction of geraniol and caproic acid in the presence of a strong acid catalyst (e.g., H_2SO_4). The reaction is reversible, and water must be removed to drive the equilibrium towards the product.
3. Enzymatic Synthesis: This "green chemistry" approach uses lipases as catalysts. It offers high selectivity, operates under mild conditions (preventing degradation of thermolabile compounds), and the resulting product can be labeled as "natural." However, enzymes can be costly and reaction times longer.^{[11][12][13]}



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